

m-Chlorobenzenesulfenyl chloride molecular weight and formula

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Compound of Interest

Compound Name: *m-Chlorobenzenesulfenyl chloride*

Cat. No.: B8487862

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Technical Guide: m-Chlorobenzenesulfenyl chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **m-Chlorobenzenesulfenyl chloride**, a key reagent in various synthetic applications.

Core Molecular Data

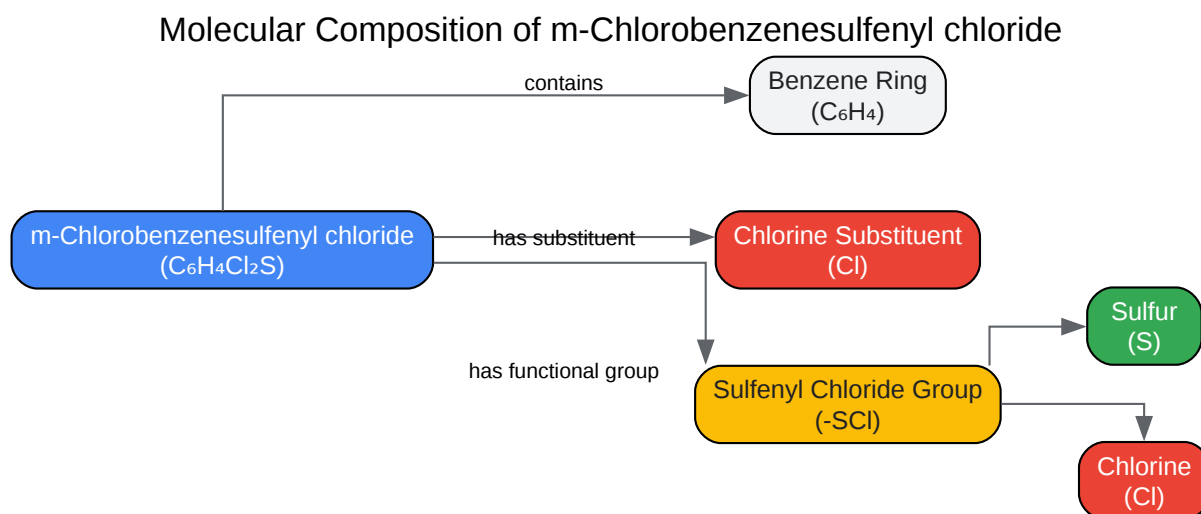
The fundamental molecular characteristics of **m-Chlorobenzenesulfenyl chloride** are summarized below. It is important to distinguish this compound from its sulfonyl analog, m-Chlorobenzenesulfonyl chloride.

Property	Value
Chemical Formula	C ₆ H ₄ Cl ₂ S
Molecular Weight	179.07 g/mol

Molecular Structure and Composition

The structural arrangement of **m-Chlorobenzenesulfenyl chloride** consists of a central benzene ring substituted with a chlorine atom at the meta position and a sulfenyl chloride group

(-SCl).



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Caption: Logical relationship of the core components of **m-Chlorobenzenesulfonyl chloride**.

Experimental Protocols

Detailed experimental protocols for the synthesis and reactions of benzenesulfonyl chlorides are extensive in the chemical literature. A common synthetic route involves the chlorination of the corresponding thiophenol.

General Synthesis of Aryl Sulfonyl Chlorides from Thiophenols:

- **Dissolution:** The starting substituted thiophenol is dissolved in an inert, dry solvent such as carbon tetrachloride or dichloromethane under an inert atmosphere (e.g., nitrogen or argon).
- **Cooling:** The solution is cooled to approximately 0°C using an ice bath to manage the exothermic reaction.
- **Chlorination:** A chlorinating agent, such as sulfuryl chloride (SO₂Cl₂) or gaseous chlorine (Cl₂), is added dropwise or bubbled through the solution while maintaining the low temperature.

- **Reaction Monitoring:** The progress of the reaction is monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to determine the consumption of the starting material.
- **Workup:** Upon completion, the reaction mixture is typically warmed to room temperature, and the solvent is removed under reduced pressure.
- **Purification:** The crude product is then purified, often by vacuum distillation, to yield the desired aryl sulfonyl chloride.

It is imperative that these procedures are conducted by trained professionals in a well-ventilated fume hood with appropriate personal protective equipment, as both the reactants and products can be hazardous.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com